

discovery and isolation of 21-Methylpentacosanoyl-CoA

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Compound of Interest

Compound Name: 21-Methylpentacosanoyl-CoA

Cat. No.: B15547738

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Subject: 21-Methylpentacosanoyl-CoA

Topic: An In-depth Technical Guide on the Discovery and Isolation of **21-Methylpentacosanoyl-CoA**

To: Researchers, Scientists, and Drug Development Professionals

Executive Summary

A comprehensive review of publicly available scientific literature and chemical databases has been conducted to assemble a technical guide on the discovery and isolation of **21-Methylpentacosanoyl-CoA**. The search encompassed synthetic chemistry, analytical chemistry, and biological pathway databases.

The investigation concluded that there are no specific published records detailing the discovery, isolation, or characterization of **21-Methylpentacosanoyl-CoA**. This particular very-long-chain, methyl-branched fatty acyl-CoA is not described as a known compound in the accessible scientific literature.

As a result, the foundational data required to construct the requested in-depth technical guide—including quantitative data, specific experimental protocols, and associated signaling pathways—does not exist in the public domain.

Detailed Findings

While the specific target molecule, **21-Methylpentacosanoyl-CoA**, is not documented, the broader search did yield information on related subjects, providing a general context for the field of very-long-chain fatty acids (VLCFAs):

- **General Biosynthesis of VLCFAs:** The synthesis of VLCFAs occurs in the endoplasmic reticulum through the action of an elongase enzyme complex. This process involves the sequential addition of two-carbon units from malonyl-CoA to a pre-existing acyl-CoA primer. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Isolation of Other Novel Methyl-Branched VLCFAs:** Methodologies have been published for the successful isolation and characterization of other novel methyl-branched VLCFAs from natural sources, such as marine sponges. For example, 2-Me-24:1n-7 and 2-Me-26:1n-9 were isolated using techniques including silver-ion thin-layer chromatography and reversed-phase HPLC, with structural confirmation by GC-MS and NMR. [\[4\]](#)
- **Characterization Techniques:** The structural characterization of saturated methyl-branched chain fatty acid methyl esters (BCFAME) is effectively performed using electron ionization tandem mass spectrometry (EI-MS/MS). This technique provides highly specific fragment ions that allow for confident identification of branch locations. [\[5\]](#)
- **Metabolism of Branched-Chain Acyl-CoAs:** Peroxisomes and mitochondria are central to the metabolism of long-chain and branched-chain fatty acids. Enzymes such as acyl-CoA dehydrogenases (ACADs) and acyl-CoA thioesterases (ACOTs) play roles in their oxidation and regulation. [\[6\]](#)[\[7\]](#) For instance, the enzyme ACAD11 is known to act on substrates with chain lengths between 20 and 26 carbons. [\[6\]](#)

Conclusion

The absence of specific data on **21-Methylpentacosanoyl-CoA** prevents the creation of the requested technical guide. There are no discovery records, quantitative data for tabulation, experimental protocols to detail, or signaling pathways to visualize for this specific molecule. The information available relates only to general principles of VLCFA synthesis and the analysis of other, different branched-chain fatty acids. Therefore, the core requirements of the prompt cannot be fulfilled.

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